

Proper Disposal of Phenethyl Nonanoate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenethyl nonanoate

Cat. No.: B1617185

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The safe and responsible disposal of chemical waste is a critical component of laboratory safety and environmental stewardship. This guide provides essential information and step-by-step procedures for the proper disposal of **phenethyl nonanoate**, ensuring compliance with safety regulations and minimizing environmental impact.

Phenethyl nonanoate, a colorless liquid used as a flavor and fragrance agent, requires careful handling during its disposal. While it has a relatively high flash point, indicating low flammability, its potential environmental effects necessitate specific disposal protocols.

Immediate Safety and Handling

Before beginning any disposal process, ensure you are wearing appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Work in a well-ventilated area to avoid inhalation of any vapors. In case of a spill, absorb the material with an inert absorbent, such as sand or vermiculite, and place it in a sealed container for disposal.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **phenethyl nonanoate**.

Property	Value
Flash Point	114.44 °C (238.00 °F)[1]
Boiling Point	352.00 to 353.00 °C @ 760.00 mm Hg
Water Solubility	0.1487 mg/L @ 25 °C (estimated)[1]
Vapor Pressure	0.000037 mmHg @ 25.00 °C (estimated)[1]

Step-by-Step Disposal Procedure

The primary concern for the disposal of **phenethyl nonanoate** and similar compounds is their potential toxicity to aquatic life. Therefore, it is crucial to avoid releasing it into the environment.

- Containerization:
 - Place the **phenethyl nonanoate** waste into a clearly labeled, sealed, and chemically compatible container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Waste Characterization:
 - Label the container with the full chemical name: "**Phenethyl Nonanoate**".
 - Indicate any known hazards. While some sources indicate no major GHS hazards[1], it is best practice to handle it with care due to the aquatic toxicity of similar compounds.
- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - This area should be secure, well-ventilated, and away from drains and sources of ignition.
- Arranging for Disposal:

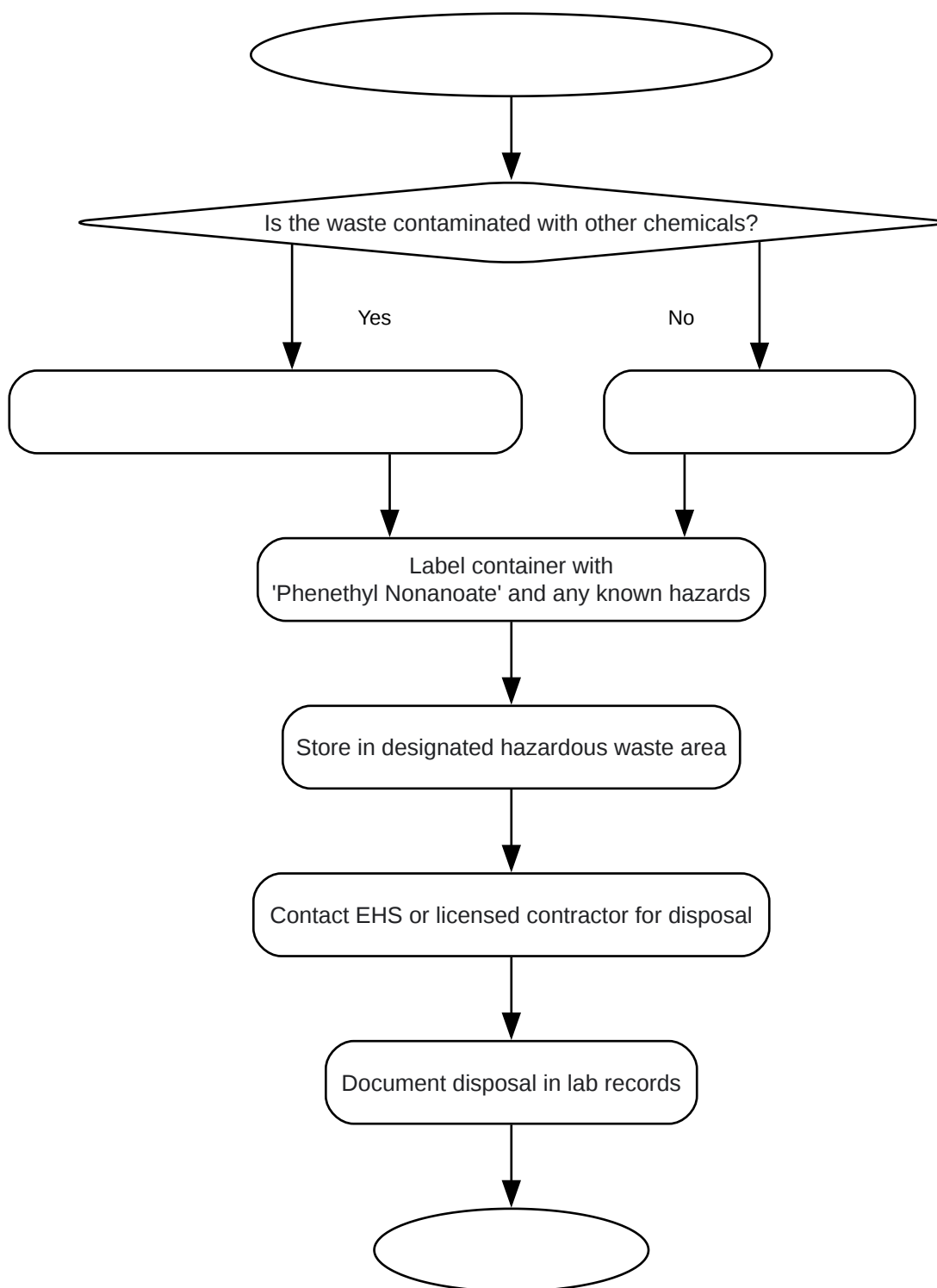
- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Provide them with the accurate chemical name and quantity of the waste.
- Documentation:
 - Maintain a record of the waste, including the amount and date of disposal, in your laboratory's chemical inventory or waste log.

Important Considerations:

- Do not pour **phenethyl nonanoate** down the drain. Its low water solubility and potential aquatic toxicity can harm the environment.^[1]
- Do not dispose of **phenethyl nonanoate** in regular trash.
- Always consult your local, state, and federal regulations for chemical waste disposal, as requirements may vary.

Disposal Decision Workflow

The following diagram illustrates the logical steps for making decisions regarding the disposal of **phenethyl nonanoate**.



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Phenethyl Nonanoate Disposal Workflow

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References

- 1. phenethyl nonanoate, 57943-67-6 [thegoodscentcompany.com]
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Phone: (601) 213-4426

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